

5-trans U-46619 as a PGH2 Analog: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-trans U-46619

Cat. No.: B15603672

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Abstract

This technical guide provides a comprehensive overview of **5-trans U-46619** in the context of its role as a prostaglandin H2 (PGH2) analog. Due to the limited specific research on **5-trans U-46619**, this document focuses extensively on its well-characterized geometric isomer, U-46619, a potent and stable thromboxane A2 (TP) receptor agonist. The guide details the mechanism of action, signaling pathways, and physiological effects of U-46619, while contextualizing the known information about its 5-trans isomer. This whitepaper aims to serve as a crucial resource for researchers investigating thrombosis, hemostasis, and vascular smooth muscle physiology, providing detailed experimental protocols and quantitative data to facilitate further research and drug development.

Introduction: The Landscape of PGH2 Analogs

Prostaglandin H2 (PGH2) is a pivotal intermediate in the biosynthesis of prostaglandins and thromboxanes, playing a critical role in a myriad of physiological and pathological processes. However, its inherent instability makes it challenging to study directly. Consequently, stable synthetic analogs are invaluable tools for elucidating the pharmacology of its downstream

effectors. Among these, U-46619 has emerged as a cornerstone for investigating the thromboxane A2 (TP) receptor.

U-46619 is a stable synthetic analog of the endoperoxide PGH₂, first synthesized in 1975. It is a potent and selective agonist of the TP receptor, effectively mimicking the physiological actions of thromboxane A₂, a key mediator in thrombosis and hemostasis.[1] These effects primarily manifest as the induction of platelet aggregation and the contraction of vascular smooth muscle.[1]

The subject of this guide, **5-trans U-46619**, is the geometric isomer of U-46619, distinguished by the configuration of the double bond at the 5th carbon position. It is frequently present as a minor impurity, constituting 2-5% of commercially available U-46619 preparations.[2] While the biological activity of U-46619 is extensively documented, **5-trans U-46619** is significantly less characterized. Its primary reported activity is the inhibition of microsomal prostaglandin E₂ synthase, suggesting a pharmacological profile that may differ from that of U-46619.[1] This guide will synthesize the extensive knowledge of U-46619 as a PGH₂ analog and present the current, albeit limited, understanding of its 5-trans isomer.

Chemical and Physical Properties

Property	U-46619	5-trans U-46619
IUPAC Name	(5Z)-7-[(1R,4S,5S,6R)-6-[(1E,3S)-3-Hydroxyoct-1-en-1-yl]-2-oxabicyclo[2.2.1]heptan-5-yl]hept-5-enoic acid	9,11-dideoxy-9 α ,11 α -methanoepoxy-prosta-5E,13E-dien-1-oic acid[3]
Synonyms	9,11-Dideoxy-9 α ,11 α -methanoepoxy prostaglandin F2 α	5,6-trans U-46619[3]
CAS Number	56985-40-1	330796-58-2[3]
Molecular Formula	C21H34O4	C21H34O4[3]
Molecular Weight	350.49 g/mol	350.5 g/mol [3]
Appearance	Typically supplied as a solution in methyl acetate	Typically supplied as a solution in methyl acetate
Purity	$\geq 98\%$ (often contains 2-5% of the 5-trans isomer)[2]	Information not widely available
Solubility	Soluble in methyl acetate, DMSO, and ethanol[3]	Soluble in methyl acetate, DMF, DMSO, and ethanol[3]
Storage	Store at -20°C	Store at -20°C[3]

Pharmacological Profile as a PGH2 Analog

Mechanism of Action of U-46619

U-46619 exerts its potent biological effects by acting as a selective agonist at the thromboxane A2 (TP) receptor, a G-protein coupled receptor (GPCR).[1] Upon binding, it initiates a cascade of intracellular signaling events that lead to its characteristic physiological responses.

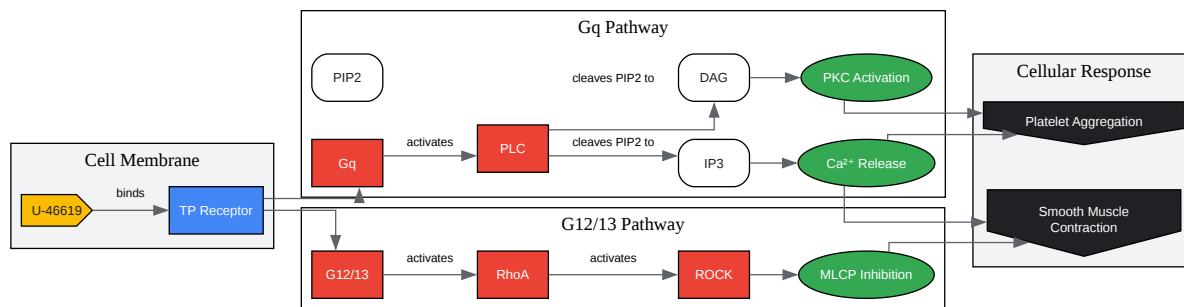
Signaling Pathways Activated by U-46619

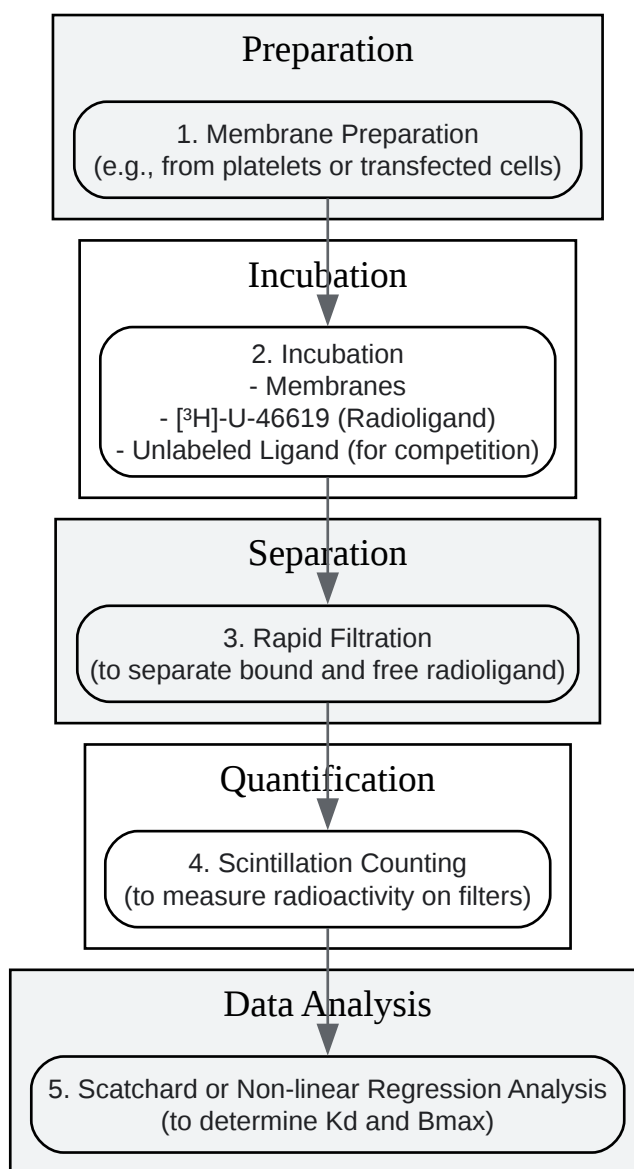
The TP receptor primarily couples to two distinct G-protein families: Gq/11 and G12/13.[4]

- **Gq/11 Pathway:** Activation of Gq leads to the stimulation of phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers:

inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca^{2+}). The elevated cytosolic Ca^{2+} and DAG synergistically activate protein kinase C (PKC).[1] This cascade is central to platelet activation and smooth muscle contraction.

- G12/13 Pathway: Coupling to G12/13 activates the small GTPase RhoA. RhoA, in turn, activates Rho-associated kinase (ROCK). ROCK phosphorylates and inactivates myosin light chain phosphatase, leading to an increase in the phosphorylation of myosin light chains. This "calcium sensitization" enhances the contractile force of smooth muscle at a given intracellular Ca^{2+} concentration.[3]





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